

# SGC0946 stock solution preparation

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## Compound Focus: SGC0946

CAS No.: 1561178-17-3

Cat. No.: S543086

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## Stock Solution Preparation Data

The table below consolidates the preparation and storage information for **SGC0946** from chemical suppliers.

Parameter	Specification from MedChemExpress (MCE) [1]	Specification from Selleckchem [2]
Recommended Solvent	DMSO	DMSO
Stock Concentration	10 mM (provided as ready-made solution)	100 mg/mL (161.66 mM)
Solubility in DMSO	50 mg/mL (80.83 mM)	100 mg/mL (161.66 mM)
Storage Temperature	-80°C (2 years) or -20°C (1 year)	Information not specified in search results
Important Note	Hygroscopic DMSO significantly impacts solubility; use newly opened DMSO.	Moisture-absorbing DMSO reduces solubility; use fresh DMSO.

## Experimental Protocols from Literature

**SGC0946** has been used in various cell-based studies. Here are examples of how researchers have prepared and used it in experiments, which can serve as practical guides.

Assay Type	Cell Lines	Working Concentration	Incubation Time	Key Findings / Effect	Citation
Cell Viability Assay	A431 cells	0 - 100 $\mu$ M	4 days	Inhibited DOT1L with an IC50 of 2.65 nM [1].	
Western Blot Analysis	Molm13 MLL cells	1 $\mu$ M	3 - 7 days	Time- and dose-dependent reduction of the H3K79me2 mark [1].	
Cell Proliferation Assay	SK-OV-3 and TOV21G cells (Ovarian Cancer)	0.2, 2, or 20 $\mu$ M	12 days	Inhibited growth in a dose- and time-dependent manner [1].	
In Vivo Study	Mouse orthotopic xenograft model	10 mg/kg	Twice a week for 6 weeks	Suppressed tumor progression [1].	

## Critical Notes for Preparation

Based on supplier data, here are the crucial points to ensure successful stock solution preparation:

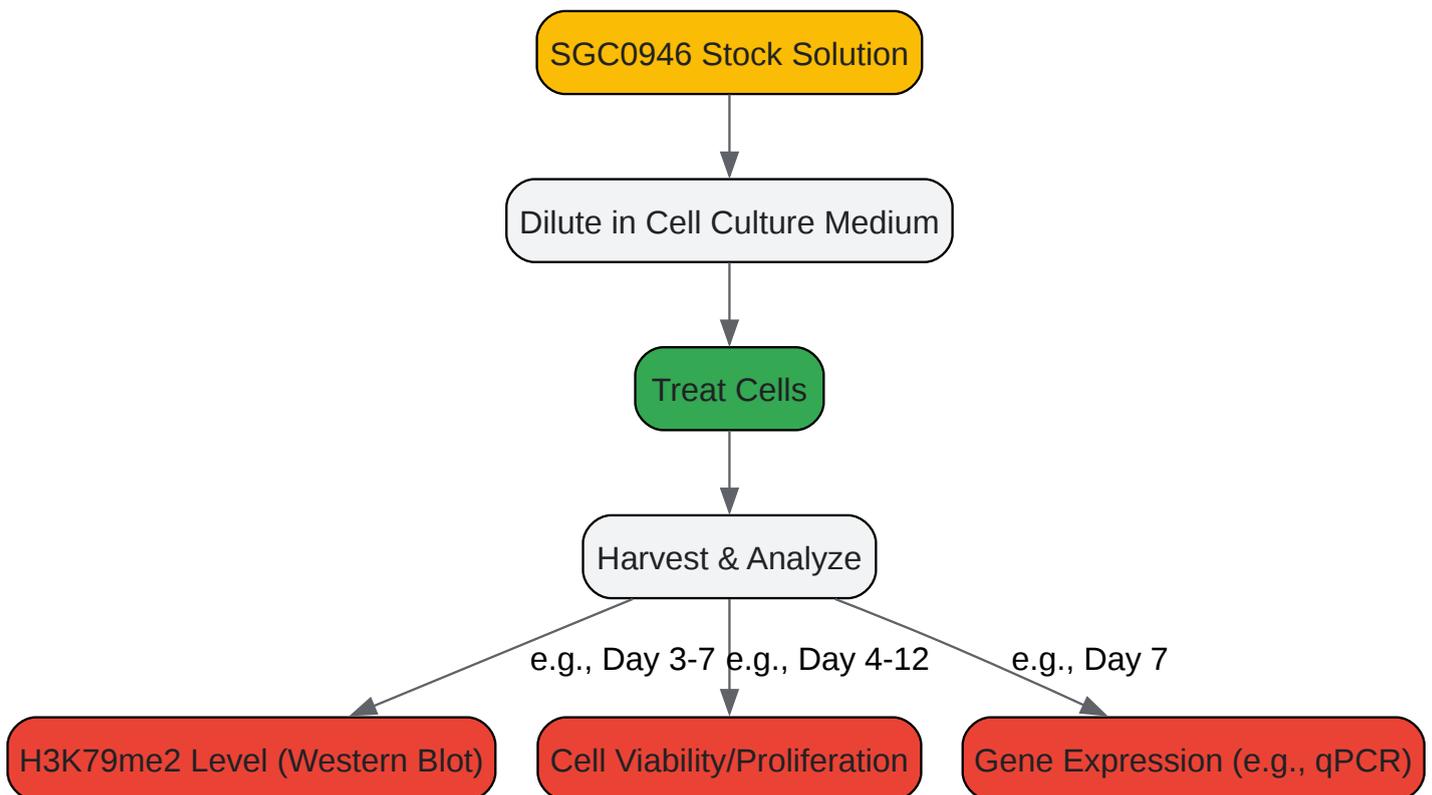
- **Use Fresh, Anhydrous DMSO:** Both suppliers stress that water absorbed by DMSO (hygroscopic) can significantly reduce the solubility of **SGC0946**. Always use a newly opened, dry bottle of DMSO for preparing stock solutions [1] [2].
- **Confirm Solubility:** While Selleckchem reports a solubility of 100 mg/mL [2], MCE recommends a maximum of 50 mg/mL and notes that the product may require ultrasonication to fully dissolve [1]. You

may need to adjust your stock concentration based on practical experience.

- **Aliquot for Stability:** To preserve stability and prevent repeated freeze-thaw cycles, which can lead to compound degradation, aliquot the stock solution after preparation [1].

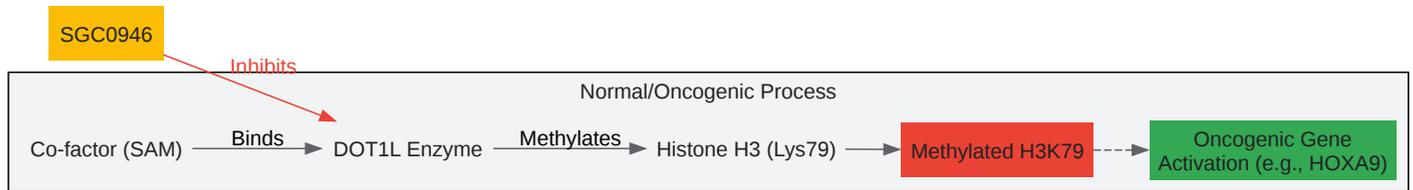
## Experimental Workflow & Mechanism of Action

To help visualize how **SGC0946** is typically used in an experimental context and how it functions, I've created the following diagrams.



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*Diagram 1: A general workflow for a cell-based experiment using **SGC0946**. The "Harvest & Analyze" step can occur at different time points depending on the specific readout, as shown in the table above.*



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*Diagram 2: The mechanism of action of **SGC0946**. **SGC0946** is a potent and selective inhibitor of the DOT1L methyltransferase. It competes with the co-factor S-adenosylmethionine (SAM) to bind DOT1L, thereby preventing the methylation of histone H3 on lysine 79 (H3K79). This inhibition leads to reduced levels of H3K79 methylation, which in MLL-rearranged leukemia cells results in the downregulation of critical oncogenic genes like HOXA9 and MEIS1, ultimately suppressing cell self-renewal and inducing cell death [1] [3] [4].*

## Troubleshooting Common Issues

Based on the available information, here are solutions to potential problems:

- **Problem: Precipitate in stock solution.**
  - **Solution:** Ensure DMSO is fresh and anhydrous. Gently warm the vial and briefly ultrasonicate. If precipitate persists, consider preparing a lower concentration stock (e.g., 50 mg/mL as noted by MCE [1]).
- **Problem: Lack of expected biological effect in cells.**
  - **Verification Steps:**
    - **Check Stock Integrity:** Ensure the stock solution has not been through excessive freeze-thaw cycles and has been stored correctly.
    - **Confirm Target Engagement:** Include a positive control in your experiment. A direct way to verify **SGC0946** activity is to measure global H3K79me2 levels via Western blot after treatment; a significant reduction should be observed [1] [5].
    - **Review Working Concentration:** Validate that the final concentration used is effective in your specific cell line model, as potency can vary.

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## References

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